

An In-Depth Technical Guide to Ethyl (E)-hept-4-enoate

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Compound of Interest

Compound Name: Ethyl (E)-hept-4-enoate

CAS No.: 54340-70-4

Cat. No.: B3053536

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Abstract

Ethyl (E)-hept-4-enoate, a monounsaturated fatty acid ester, represents a class of organic molecules with significant potential in synthetic chemistry and as a structural motif in biologically active compounds. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, a validated synthetic pathway, and its potential applications in the field of drug discovery and development. For researchers and scientists, this document outlines the causality behind synthetic choices and provides a framework for the utilization of this compound in medicinal chemistry research.

Chemical Identity and Structure

Ethyl (E)-hept-4-enoate is systematically named **ethyl (E)-hept-4-enoate**. The "(E)" designation refers to the stereochemistry of the double bond, indicating that the higher priority substituents on each carbon of the double bond are on opposite sides.

- CAS Number: 54340-70-4[1][2][3][4]
- Molecular Formula: C₉H₁₆O₂[2][5]

- Molecular Weight: 156.22 g/mol [2][3]
- Synonyms: 4-Heptenoic acid, ethyl ester, (E)-; Ethyl trans-4-heptenoate[2][5]

The structure of **ethyl (E)-hept-4-enoate** is characterized by a seven-carbon chain with a carbon-carbon double bond at the C4 position and an ethyl ester functional group at the terminus.

Physicochemical Properties

The physical and chemical properties of **ethyl (E)-hept-4-enoate** are summarized in the table below. These properties are crucial for its handling, purification, and application in various chemical reactions.

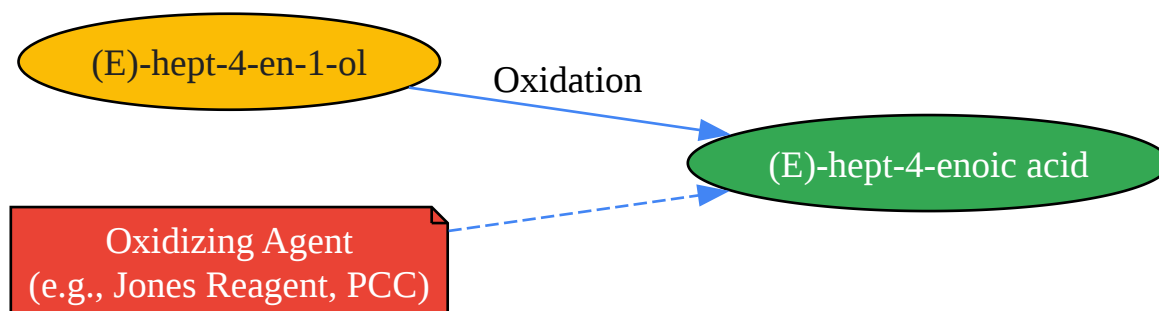
Property	Value	Source
Boiling Point	174 °C	[2][3]
Density	0.896 g/cm ³	[2][3]
Flash Point	57 °C	[2][3]
LogP (estimated)	2.296 - 3.039	[2][3][6]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	6	[2]

Synthesis of Ethyl (E)-hept-4-enoate

A reliable and common method for the synthesis of **ethyl (E)-hept-4-enoate** involves a two-step process: the preparation of the precursor carboxylic acid, (E)-hept-4-enoic acid, followed by its esterification.

Synthesis of (E)-hept-4-enoic acid

The precursor, (E)-hept-4-enoic acid, can be synthesized via the oxidation of (E)-hept-4-en-1-ol. This oxidation is a standard transformation in organic synthesis.



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Caption: Synthesis of (E)-hept-4-enoic acid from (E)-hept-4-en-1-ol.

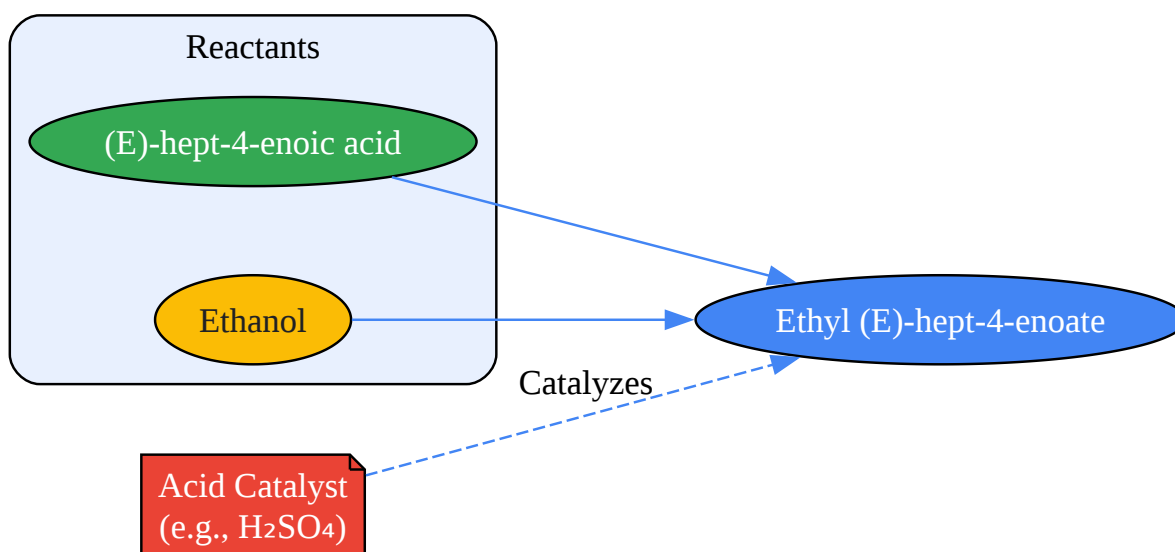
Experimental Protocol: Oxidation of (E)-hept-4-en-1-ol

- Dissolve (E)-hept-4-en-1-ol in a suitable solvent such as acetone.
- Cool the solution in an ice bath to 0 °C.
- Slowly add an oxidizing agent, such as Jones reagent (a solution of chromium trioxide in sulfuric acid), dropwise to the cooled solution with vigorous stirring. The choice of a strong oxidizing agent is crucial for the complete conversion of the primary alcohol to a carboxylic acid.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- Quench the reaction by adding isopropanol to consume any excess oxidizing agent.
- Perform an aqueous workup by adding water and extracting the product with an organic solvent like diethyl ether or ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude (E)-hept-4-enoic acid.

- Purify the crude product by vacuum distillation or column chromatography.

Esterification of (E)-hept-4-enoic acid

The final step is the esterification of (E)-hept-4-enoic acid with ethanol to yield **ethyl (E)-hept-4-enoate**. The Fischer esterification is a classic and effective method for this transformation, utilizing an acid catalyst.



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Caption: Fischer esterification of (E)-hept-4-enoic acid.

Experimental Protocol: Fischer Esterification

- Combine (E)-hept-4-enoic acid and an excess of ethanol in a round-bottom flask. Using ethanol as the solvent drives the equilibrium towards the product.
- Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid.
- Heat the mixture to reflux for several hours. The reaction progress should be monitored by TLC or GC-MS.
- After completion, cool the reaction mixture to room temperature.

- Neutralize the excess acid by carefully adding a saturated solution of sodium bicarbonate.
- Extract the product with an organic solvent (e.g., diethyl ether).
- Wash the combined organic layers with water and then brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting crude ester by vacuum distillation to obtain pure **ethyl (E)-hept-4-enoate**.

Spectroscopic Characterization (Predicted)

While experimental spectroscopic data for **ethyl (E)-hept-4-enoate** is not readily available in public databases, its expected spectral characteristics can be predicted based on its structure and data from analogous compounds.

¹H NMR:

- Ethyl group: A triplet around 1.2 ppm (3H, -CH₃) and a quartet around 4.1 ppm (2H, -OCH₂-).
- Alkenyl protons: Two multiplets in the region of 5.4-5.6 ppm (2H, -CH=CH-). The trans-coupling constant (J) is expected to be in the range of 12-18 Hz.
- Alkyl chain: Multiplets between 2.0 and 2.4 ppm for the protons adjacent to the double bond and the ester group, and a multiplet around 0.9 ppm for the terminal methyl group.

¹³C NMR:

- Carbonyl carbon: A peak around 173 ppm.
- Alkenyl carbons: Two peaks in the range of 120-135 ppm.
- Ester carbons: A peak around 60 ppm for the -OCH₂- carbon and a peak around 14 ppm for the -CH₃ carbon.
- Alkyl chain carbons: Peaks in the aliphatic region (10-40 ppm).

IR Spectroscopy:

- C=O stretch: A strong absorption band around 1735 cm^{-1} .
- C=C stretch: A medium absorption band around 1650 cm^{-1} .
- C-O stretch: A strong absorption band in the $1150\text{-}1250\text{ cm}^{-1}$ region.
- =C-H bend (trans): A characteristic absorption band around 965 cm^{-1} .

Mass Spectrometry:

- Molecular Ion (M^+): A peak at $m/z = 156$.
- Fragmentation: Expect fragmentation patterns typical for esters, including loss of the ethoxy group ($-\text{OC}_2\text{H}_5$, $m/z = 45$) and cleavage at various points along the alkyl chain. A prominent peak at $m/z = 88$ is often observed for ethyl esters resulting from a McLafferty rearrangement.

Applications in Medicinal Chemistry and Drug Development

Unsaturated esters like **ethyl (E)-hept-4-enoate** are valuable scaffolds in medicinal chemistry for several reasons:

- Pharmacophore Element: The α,β -unsaturated carbonyl moiety, though not present in this specific isomer, is a known pharmacophore that can act as a Michael acceptor, forming covalent bonds with biological targets.^[7] The isolated double bond in **ethyl (E)-hept-4-enoate** provides a site for further functionalization to introduce pharmacophoric features or to modulate the overall shape and lipophilicity of a molecule.
- Prodrug Strategies: The ester functional group is commonly used in prodrug design to improve the pharmacokinetic properties of a drug, such as its absorption and distribution. The ester can mask a polar carboxylic acid group, increasing lipophilicity and facilitating passage through cell membranes. In vivo, the ester is cleaved by esterase enzymes to release the active carboxylic acid drug.

- **Bioisosteric Replacement:** The unsaturated alkyl chain can be considered a bioisostere for other chemical groups. Bioisosterism is a strategy in drug design where a functional group is replaced by another with similar physical or chemical properties to improve the pharmacological profile of a compound. The double bond introduces conformational rigidity compared to a saturated chain, which can be advantageous for optimizing binding to a biological target.

While there are no specific documented applications of **ethyl (E)-hept-4-enoate** as a drug, its structural features make it a relevant starting material or fragment for the synthesis of novel therapeutic agents.

Safety and Handling

Ethyl (E)-hept-4-enoate is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources. It may cause skin and eye irritation. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this chemical. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

References

- CAS Common Chemistry. (n.d.). Ethyl (4E)-4-heptenoate. CAS, a division of the American Chemical Society. Retrieved December 26, 2025, from [\[Link\]](#)
- LookChem. (n.d.). Cas 54340-70-4, **ethyl (E)-hept-4-enoate**. Retrieved January 4, 2026, from [\[Link\]](#)
- LookChem. (n.d.). 4-Heptenoic acid, ethyl ester, (E)-. Retrieved January 4, 2026, from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). ethyl hept-4-enoate. NIST Chemistry WebBook. Retrieved January 4, 2026, from [\[Link\]](#)
- PubChem. (n.d.). Ethyl Heptanoate. National Center for Biotechnology Information. Retrieved January 4, 2026, from [\[Link\]](#)
- PubChem. (n.d.). Ethyl (E)-2-heptenoate. National Center for Biotechnology Information. Retrieved January 4, 2026, from [\[Link\]](#)

- Google Patents. (n.d.). US3786082A - Synthesis of ethyl 4-haloacetoacetoacetates.
- Google Patents. (n.d.). JP6553534B2 - Method for producing ethyl 4-methyloctanoate.
- ACS Publications. (2022). Covalent Modifiers: A Chemical Perspective on the Reactivity of α,β -Unsaturated Carbonyls with Thiols via Hetero-Michael Addition Reactions. Journal of Medicinal Chemistry. Retrieved January 4, 2026, from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of ethyl hept-4-enoate. Retrieved January 4, 2026, from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Electronic Supplementary Information.
- SpectraBase. (n.d.). (E)-HEPT-4-EN-1-OL;PREPARATION-A. Retrieved January 4, 2026, from [\[Link\]](#)
- PubChem. (n.d.). 4-Heptenoic acid, ethyl ester, (E)-. National Center for Biotechnology Information. Retrieved January 4, 2026, from [\[Link\]](#)
- The Good Scents Company. (n.d.). ethyl (E)-2-heptenoate, 54340-72-6. Retrieved January 4, 2026, from [\[Link\]](#)
- The Good Scents Company. (n.d.). ethyl (Z)-4-heptenoate, 39924-27-1. Retrieved January 4, 2026, from [\[Link\]](#)
- National Institutes of Health. (2022). Discovery of highly potent and selective 7-ethyl-10-hydroxycamptothecin-glucose conjugates as potential anti-colorectal cancer agents. Retrieved January 4, 2026, from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). C7H16 mass spectrum of heptane fragmentation pattern of m/z m/e ions for analysis and.... Retrieved January 4, 2026, from [\[Link\]](#)
- Organic Syntheses. (n.d.). ethyl decanoate. Retrieved January 4, 2026, from [\[Link\]](#)
- PubMed Central. (2024). Synthesis and Anti-Inflammatory and Analgesic Potentials of Ethyl 2-(2,5-Dioxo-1-Phenylpyrrolidin-3-yl)-2-Methylpropanoate. National Institutes of Health. Retrieved January 4, 2026, from [\[Link\]](#)

- Oregon State University. (n.d.). ¹³C NMR Chemical Shift. Retrieved January 4, 2026, from [\[Link\]](#)
- LCGC International. (n.d.). Anatomy of an Ion's Fragmentation After Electron Ionization, Part I. Retrieved January 4, 2026, from [\[Link\]](#)

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- 2. [lookchem.com](https://www.lookchem.com) [[lookchem.com](https://www.lookchem.com)]
- 3. ethyl (E)-hept-4-enoate CAS#: 54340-70-4 [[m.chemicalbook.com](https://www.mchemicalbook.com)]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. ethyl hept-4-enoate [webbook.nist.gov]
- 6. ethyl hept-4-enoate - Chemical & Physical Properties by Cheméo [cheméo.com]
- 7. scs.illinois.edu [scs.illinois.edu]
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